

Application Notes and Protocols for 2-Chloro-4,5-dimethylaniline

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Compound of Interest

Compound Name: 2-Chloro-4,5-dimethylaniline

Cat. No.: B1464825

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Introduction

2-Chloro-4,5-dimethylaniline is an aromatic amine utilized as a versatile building block in the synthesis of various organic compounds, including dyes, pharmaceuticals, and agrochemicals. [1] Its chemical structure, featuring a chloro group and two methyl groups on the aniline ring, imparts specific reactivity that makes it a valuable intermediate in drug discovery and development. However, like many substituted anilines, this compound presents significant health and safety risks, necessitating stringent handling and storage protocols. These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals to safely manage **2-Chloro-4,5-dimethylaniline** in a laboratory setting, ensuring both personal safety and experimental integrity.

Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards associated with **2-Chloro-4,5-dimethylaniline** is the foundation of safe laboratory practice. This compound is classified as hazardous and requires careful handling to mitigate risks.

1.1. Toxicological Profile

2-Chloro-4,5-dimethylaniline is toxic if it comes into contact with the skin, is inhaled, or is swallowed. [2] Animal experiments suggest that ingestion of significant amounts could be fatal or cause serious health damage. [2] The substance and its metabolites may interfere with the

oxygen-carrying capacity of hemoglobin.[2] It is also irritating to the eyes, respiratory system, and skin.[2] Furthermore, there is limited evidence of a carcinogenic effect.[2]

1.2. Physical and Chemical Hazards

The compound is a solid at room temperature and does not mix well with water.[2] While not highly flammable, it can emit poisonous fumes, including carbon monoxide, carbon dioxide, hydrogen chloride, phosgene, and nitrogen oxides, upon combustion.[2]

Key Safety Data Summary

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₈ H ₁₀ ClN | [1][3] |
| Molecular Weight | 155.62 g/mol | [1][3] |
| Appearance | Solid, powder | [1][2] |
| Melting Point | 85.0-86.5 °C | [4] |
| Boiling Point | 248.7±35.0 °C (Predicted) | [4] |
| Solubility | Moderately soluble in organic solvents, less soluble in water. | [1] |

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure to **2-Chloro-4,5-dimethylaniline**. The following PPE should be worn at all times when handling this chemical:

- Eye and Face Protection: Tightly fitting safety goggles or a face shield are essential to protect the eyes from splashes.[5][6]
- Skin Protection:
 - Gloves: Chemical-resistant gloves are required. For prolonged or frequently repeated contact, gloves with a protection class of 5 or higher (breakthrough time > 240 minutes) are recommended. For brief contact, a protection class of 3 or higher (breakthrough time >

60 minutes) is suitable.[2] Always inspect gloves for integrity before use and replace them if contaminated.[2]

- Protective Clothing: A lab coat or a chemical-resistant suit should be worn to prevent skin contact.[5][7] Work clothes should be laundered separately.[2][8]
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter should be used if there is a risk of inhaling dust, especially when handling the solid compound outside of a fume hood.[9][10]

Handling Procedures

Adherence to strict handling protocols is crucial for minimizing exposure and preventing contamination.

3.1. General Handling Precautions

- Always handle **2-Chloro-4,5-dimethylaniline** in a well-ventilated area, preferably within a chemical fume hood.[2]
- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[2][8]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[2][8]
- Wash hands thoroughly with soap and water after handling.[2][8]
- Keep containers securely sealed when not in use.[2][8]

3.2. Weighing and Dispensing Protocol

- Preparation: Ensure the weighing area is clean and located within a chemical fume hood or a ventilated balance enclosure.
- PPE: Don the appropriate PPE as detailed in Section 2.
- Dispensing: Carefully open the container. Use a clean spatula to transfer the desired amount of the solid compound to a tared weighing vessel.

- Minimizing Dust: Handle the solid gently to avoid generating dust. If dust is unavoidable, use appropriate respiratory protection.
- Sealing: Immediately and securely seal the stock container after dispensing.
- Cleanup: Clean the weighing area and spatula thoroughly after use.

Storage Procedures

Proper storage is essential for maintaining the stability of **2-Chloro-4,5-dimethylaniline** and preventing hazardous reactions.

4.1. Storage Conditions

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[2\]](#)[\[9\]](#)
- Some suppliers recommend refrigeration at 2-8°C and protection from light.[\[4\]](#)[\[8\]](#)
- Protect containers from physical damage and check regularly for leaks.[\[2\]](#)[\[8\]](#)

4.2. Incompatible Materials

Store **2-Chloro-4,5-dimethylaniline** away from the following incompatible materials to prevent dangerous reactions:

- Strong acids[\[2\]](#)[\[10\]](#)
- Strong oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches)[\[2\]](#)[\[10\]](#)
- Organic anhydrides[\[2\]](#)
- Isocyanates[\[2\]](#)
- Aldehydes[\[2\]](#)
- Acid chlorides[\[10\]](#)
- Chloroformates[\[10\]](#)

- [Ozone\[2\]](#)

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

5.1. Spills and Leaks

- Minor Spills:
 - Evacuate non-essential personnel from the area.
 - Wearing full PPE, dampen the spilled solid with water to prevent dusting.[\[2\]](#)
 - Carefully sweep or vacuum the spilled material into a suitable, labeled container for disposal.[\[2\]](#) Use a vacuum cleaner fitted with a HEPA filter.[\[2\]](#)
 - Clean the spill area with soap and water.[\[2\]](#)
- Major Spills:
 - Evacuate the area immediately and move upwind.[\[2\]](#)
 - Alert the appropriate emergency response team.[\[2\]](#)
 - Prevent the spill from entering drains or waterways.[\[2\]](#)
 - Contain the spill with sand, earth, or vermiculite.[\[2\]](#)

5.2. First Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[9\]](#)[\[10\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[9\]](#)[\[10\]](#) Seek medical attention if irritation persists.[\[9\]](#)

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9][10] Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[9][10]

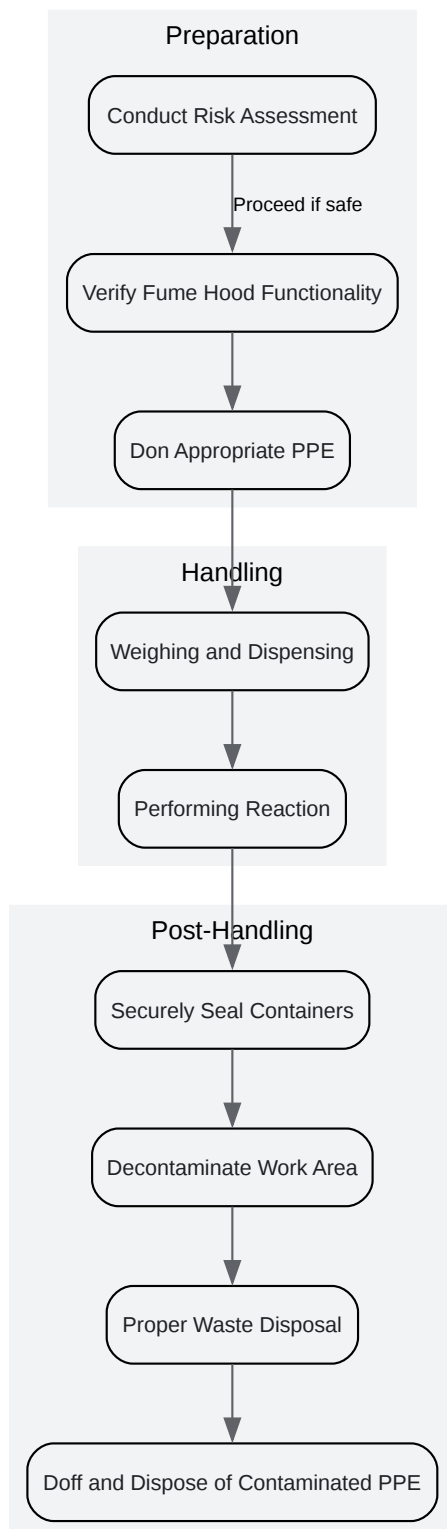
Waste Disposal

All waste containing **2-Chloro-4,5-dimethylaniline** must be treated as hazardous waste.

- Dispose of the chemical and its container in accordance with local, regional, and national regulations.[2][9]
- Consult with your institution's environmental health and safety department for specific disposal protocols.
- Contaminated materials, including PPE, should be placed in a sealed, labeled container for hazardous waste disposal.

Diagrams

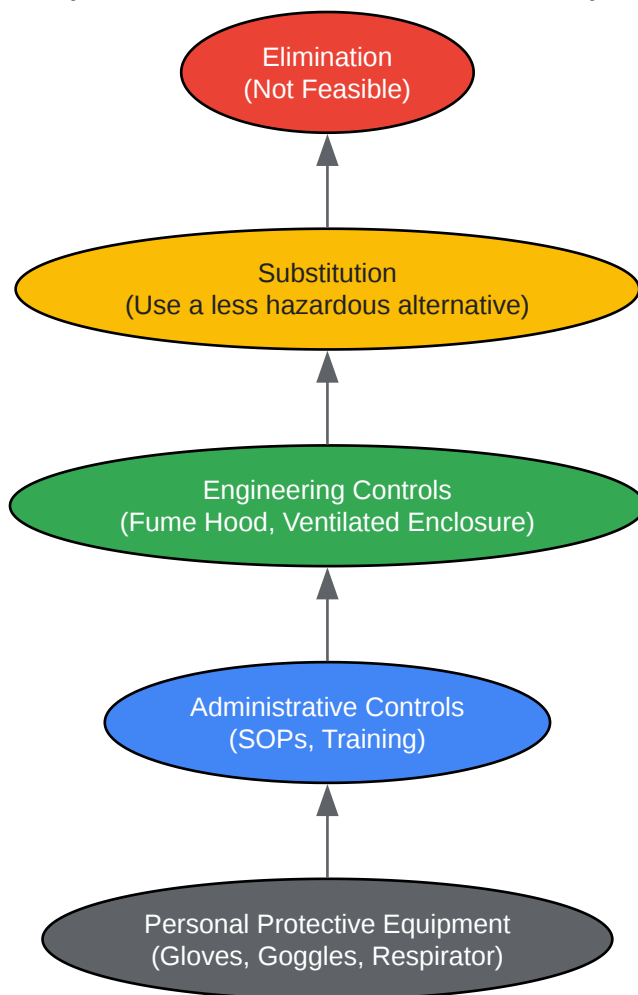
Workflow for Handling 2-Chloro-4,5-dimethylaniline



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Caption: A logical workflow for the safe handling of **2-Chloro-4,5-dimethylaniline**.

Hierarchy of Controls for 2-Chloro-4,5-dimethylaniline



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Caption: Hierarchy of safety controls for managing exposure risks.

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